

Application Notes and Protocols for 3-Methoxy-1-hydroxymethyladamantane

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Compound of Interest

Compound Name: 3-Methoxy-1-hydroxymethyladamantane

Cat. No.: B1444647

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Introduction

3-Methoxy-1-hydroxymethyladamantane is a unique bifunctional adamantane derivative. Its rigid, three-dimensional structure, combined with the presence of both a methoxy and a hydroxymethyl group, makes it a valuable building block in medicinal chemistry and materials science. The adamantane cage provides lipophilicity and metabolic stability, while the functional groups offer sites for further chemical modification. These characteristics make it a compound of interest for the development of novel therapeutics and advanced materials.

Given the specialized nature of this compound, a thorough understanding of its properties and the implementation of precise handling and storage protocols are paramount to ensure experimental success, maintain sample integrity, and, most importantly, guarantee laboratory safety. This document provides a comprehensive guide based on the known properties of adamantane derivatives and compounds containing ether and alcohol functionalities, in the absence of a specific Safety Data Sheet (SDS) for **3-Methoxy-1-hydroxymethyladamantane**. A substance-specific risk assessment should be conducted by the end-user before commencing any work.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **3-Methoxy-1-hydroxymethyladamantane** is essential for its appropriate handling and storage.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₀ O ₂	[1][2]
Molecular Weight	196.29 g/mol	[1]
Appearance	(Likely a solid, based on related adamantane derivatives)	Inferred
Purity	≥97.00% (Typical)	[1]

While detailed experimental data on properties like melting point, boiling point, and solubility are not readily available in the public domain, the structure suggests it is a non-volatile solid at room temperature. The presence of a hydroxyl group may impart some limited solubility in polar solvents.

Health and Safety Information

Due to the lack of a specific SDS, a precautionary approach is necessary. The following guidance is based on the general hazards associated with adamantane derivatives, ethers, and alcohols.

Potential Hazards:

- May cause skin irritation.[3]
- May cause serious eye irritation.[3]
- May cause respiratory irritation if inhaled as dust.[3]
- Harmful if swallowed.[4]

First Aid Measures:

- In case of skin contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[3\]](#)[\[5\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[3\]](#)[\[5\]](#)
- In case of inhalation: Move the person to fresh air and keep them in a position comfortable for breathing.[\[3\]](#)[\[5\]](#)
- In case of ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[\[6\]](#)

Personal Protective Equipment (PPE)

The use of appropriate PPE is the first line of defense against potential exposure.

PPE Type	Specification	Rationale
Eye and Face Protection	Chemical splash goggles or safety glasses with side shields.	Protects against accidental splashes and airborne particles. [5] [7]
Hand Protection	Nitrile or other impervious gloves.	Prevents direct skin contact. [5] [8] Gloves should be inspected before use and changed if contaminated.
Body Protection	A standard laboratory coat.	Protects skin and clothing from potential spills. [5]
Respiratory Protection	Generally not required if handled in a well-ventilated area. If dust is generated, a NIOSH-approved N95 particulate respirator is recommended.	Minimizes the inhalation of airborne particles. [5]

Handling Protocols

Adherence to a strict operational plan is crucial for maintaining a safe laboratory environment.

4.1. Engineering Controls:

- Work in a well-ventilated laboratory.
- For procedures that may generate dust, such as weighing or transfer, it is best practice to use a chemical fume hood.[\[5\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[5\]](#)

4.2. Step-by-Step Handling Procedure:

- Preparation:
 - Don the appropriate PPE as outlined in the table above.
 - Prepare a clean and uncluttered workspace.
 - If working in a fume hood, ensure it is functioning correctly.
- Weighing and Transfer:
 - To minimize dust generation, handle the solid material carefully.[\[5\]](#)
 - Use a spatula to transfer the compound. Avoid pouring the solid directly from the container if it is a fine powder.
 - If a spill occurs, carefully sweep up the solid material, avoiding dust generation, and place it in a designated, labeled waste container.[\[5\]](#)
- Dissolution:
 - When dissolving the compound, add the solvent to the solid slowly to avoid splashing.
 - If the solvent is volatile or flammable, perform this step in a chemical fume hood.

- Post-Handling:
 - After handling, wash hands thoroughly with soap and water.[\[5\]](#)
 - Clean the work area and any equipment used.
 - Properly dispose of any contaminated materials (e.g., gloves, weighing paper) in a designated waste container.

Storage Protocols

Proper storage is essential to maintain the quality, stability, and effectiveness of **3-Methoxy-1-hydroxymethyladamantane**.

5.1. Storage Conditions:

Condition	Recommendation	Rationale
Temperature	2 - 8°C (36 - 46°F)	A cool environment helps to slow down potential chemical reactions that could degrade the compound. [9]
Humidity	Dry, with a relative humidity below 60%.	High humidity can cause the compound to absorb moisture, which may lead to degradation. [9]
Light	Store in an opaque container or in a dark area.	Adamantane derivatives can be sensitive to light, especially UV light, which can cause photochemical reactions. [9]

5.2. Storage Containers:

- Material: Use containers made of chemically inert materials. Glass containers are a good choice. High-quality, chemically resistant plastics such as polyethylene or polypropylene can also be used.[\[9\]](#)

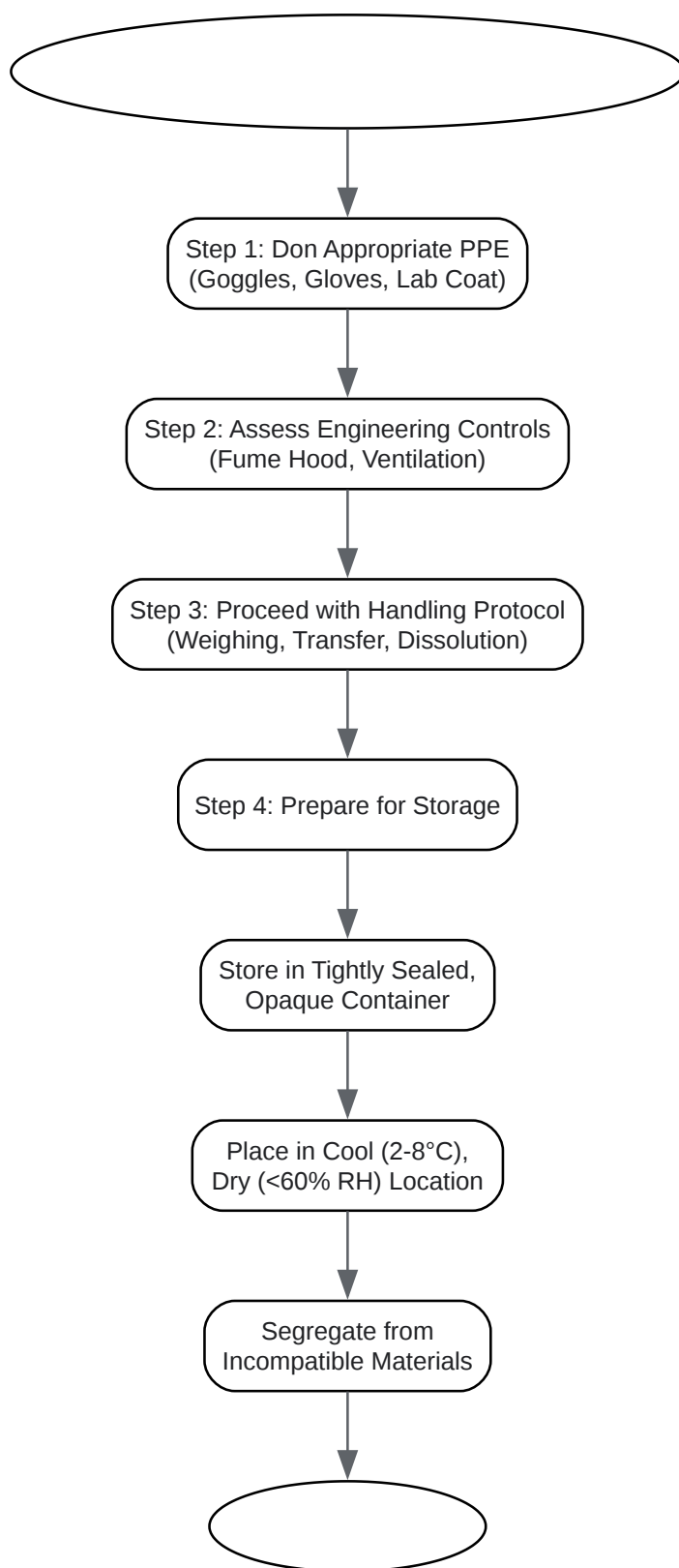
- Seal: Ensure the container is tightly sealed to prevent the ingress of moisture and air.[9]

5.3. Incompatible Materials:

- Store away from strong oxidizing agents, strong acids, halogens, and sulfur compounds.[10]
[11]

Workflow and Decision Making

The following diagram illustrates the key decision points in the handling and storage of **3-Methoxy-1-hydroxymethyladamantane**.



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Caption: Decision workflow for handling and storage.

Spill and Emergency Procedures

- Spill: In case of a spill, carefully sweep up the solid material, avoiding dust generation, and place it in a designated, labeled waste container.[5]
- Fire: Use carbon dioxide, dry chemical powder, or water to extinguish a fire.[3] Wear self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes. [3]

Waste Disposal

Dispose of waste material in accordance with local, state, and federal regulations. Leave chemicals in their original containers and do not mix with other waste.[12]

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